

Vimirogant Storage Conditions and Handling: Application Notes and Protocols for Researchers

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

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Chemical and Biological Profile

Vimirogant (also known as **VTP-43742**) is a potent, selective, and orally active inhibitor of the retinoic acid receptor-related orphan receptor gamma t (**ROR γ t**) [1] [2] [3]. It inhibits the differentiation of Th17 cells and the secretion of IL-17A, a key cytokine in autoimmune pathologies, making it a candidate for research in autoimmune disorders [1] [2].

- **Synonym:** VTP-43742
- **Free Base CAS No.:** 1802706-04-2 [4] [2]
- **Molecular Formula:** C₂₇H₃₅F₃N₄O₃S [4] [2]
- **Molecular Weight:** 552.65 g/mol [4] [2]
- **Salt Form:** **Vimirogant** hydrochloride is the commonly supplied stable salt form (CAS No. 1802678-42-7) [1] [3]. The free base is noted to be prone to instability, so the hydrochloride salt is recommended for experimental use to ensure consistent biological activity [2].

Storage Conditions and Stability Data

Adherence to specific storage conditions is critical for maintaining the stability and activity of **Vimirogant**. The following table summarizes the key storage parameters.

Table 1: Summary of Storage Conditions for **Vimirogant** Hydrochloride

Form	Temperature	Conditions	Shelf Life	Source
Powder	-20°C	Sealed, dry container; protect from moisture	3 years	[4] [3]
Powder	4°C	Sealed, dry container	2 years	[3]
Solution (DMSO)	-80°C	Stored in sealed vials	1 year	[4] [3]
Solution (DMSO)	-20°C	Stored in sealed vials	1 month	[3]

Key Considerations:

- **Moisture Protection:** The product must be stored in a **sealed and protected environment** to avoid exposure to moisture, which can degrade the compound [3].
- **Solution Stability:** While the powder is stable at ambient temperature for short periods during shipping, stock solutions in solvents like DMSO have limited stability and should be stored at low temperatures as indicated [3].
- **Free Base Instability:** It is advisable to use the stable salt form (**Vimirogant** hydrochloride), which retains the same biological activity but offers better handling characteristics [2].

Safety and Handling Protocols

Vimirogant hydrochloride requires careful handling to ensure researcher safety and compound integrity.

Table 2: Safety Profile and Personal Protective Equipment (PPE)

Aspect	Specification
GHS Hazard Statements	H302 (Harmful if swallowed), H410 (Very toxic to aquatic life with long-lasting effects) [5].
Precautionary Measures	Do not eat, drink, or smoke when using. Avoid release to the environment. Wash skin thoroughly after handling [5].

Aspect	Specification
Recommended PPE	Safety goggles, protective gloves, impervious clothing, and a suitable respirator to avoid inhalation of dust or aerosols [5].
Engineering Controls	Use in a well-ventilated area, preferably a fume hood. Ensure accessible safety shower and eyewash station [5].

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with large amounts of water for several minutes, holding eyelids open. Seek immediate medical attention [5].
- **Skin Contact:** Rinse skin thoroughly with water while removing contaminated clothing and shoes. Consult a physician [5].
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek medical attention [5].
- **Ingestion:** Rinse the mouth with water. **Do not induce vomiting.** Call a physician or poison control center immediately [5].

Spill and Disposal Procedures:

- **Containment:** Absorb liquid spills with a suitable inert absorbent material (e.g., diatomaceous earth). Decontaminate surfaces and equipment with alcohol [5].
- **Disposal:** Dispose of all contaminated material, including the compound and its solutions, as hazardous waste in accordance with local, state, and federal regulations. All contents and containers must be disposed of at an approved waste disposal plant [5].

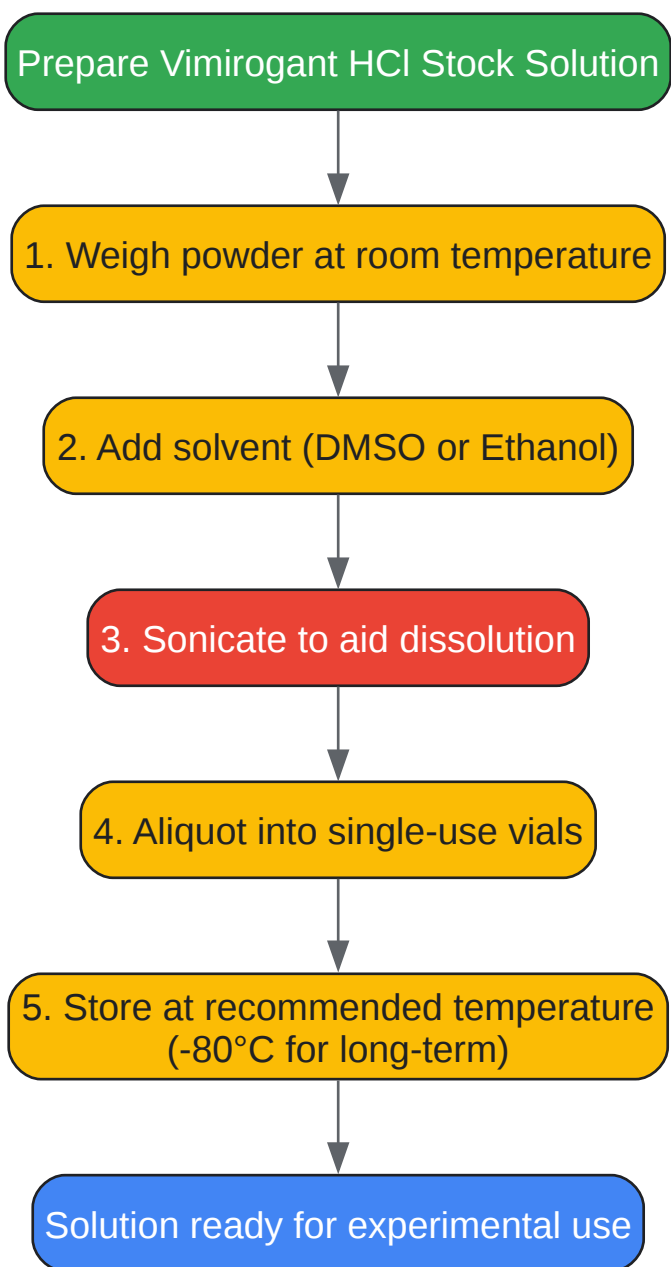
Experimental Preparation Protocols

Solubility and Stock Solution Preparation

Vimirogant hydrochloride has good solubility in common laboratory solvents.

- **DMSO:** 100 - 125 mg/mL (ultrasonic treatment can aid dissolution) [1] [3].
- **Ethanol:** 50 mg/mL [1] [3].

The following workflow outlines the key steps for preparing a stock solution for *in vitro* assays.



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Preparation of In Vivo Dosing Formulations

For animal studies, **Vimirogant** hydrochloride can be formulated for oral administration (gavage). Below are two validated formulations. Always prepare formulations fresh on the day of dosing.

Table 3: Formulation Protocols for In Vivo Studies

Formulation	Composition	Preparation Steps
Formulation 1 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline		1. Sequentially add 100 μ L of DMSO stock (62.5 mg/mL) to 400 μ L PEG300 and mix. 2. Add 50 μ L Tween-80 and mix. 3. Add 450 μ L saline to make 1 mL of a 6.25 mg/mL dosing solution. [3]
Formulation 2 10% DMSO + 90% (20% SBE- β -CD in Saline)		1. Add 100 μ L of DMSO stock (62.5 mg/mL) to 900 μ L of 20% SBE- β -CD in saline. 2. Mix evenly to make 1 mL of a 6.25 mg/mL dosing solution. [3]

Quality Control and Validation

To ensure the integrity of your research, implement the following quality control checks:

- **Visual Inspection:** The powder should appear as a light yellow to yellow solid. Any discoloration or clumping may indicate moisture exposure or degradation.
- **Solution Clarity:** Stock and working solutions should be clear. Cloudiness or precipitation suggests instability or improper preparation.
- **Record Keeping:** Maintain a log for each batch, noting the date of arrival, opening, weighing, and solution preparation. Use **single-use aliquots** to minimize freeze-thaw cycles and maintain stability.

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